

A Comprehensive Safety and Handling Guide for 2-(Benzoyloxy)-2-methylpropanoic Acid

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Compound of Interest

Compound Name: 2-(Benzoyloxy)-2-methylpropanoic acid

Cat. No.: B1590656

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For Researchers, Scientists, and Drug Development Professionals

Section 1: Chemical and Physical Properties

2-(Benzoyloxy)-2-methylpropanoic acid is a solid, white to yellow powder or crystal. A clear understanding of its fundamental properties is the first step in a robust safety assessment.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₂ O ₄	--INVALID-LINK--[1]
Molecular Weight	208.21 g/mol	--INVALID-LINK--[1]
Physical Form	Solid	--INVALID-LINK--
Purity	Typically ≥97%	--INVALID-LINK--
Storage Temperature	Room Temperature	--INVALID-LINK--

Section 2: Hazard Identification and Classification

2-(Benzoyloxy)-2-methylpropanoic acid is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with ingestion, skin and eye contact, and inhalation.

GHS Pictogram:



Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.[2][3]
- H315: Causes skin irritation.[2][3][4]
- H318/H319: Causes serious eye damage/irritation.[2][3][4][5]
- H335: May cause respiratory irritation.[2][3][4]

Potential Health Effects:

- Ingestion: Harmful if swallowed. Large doses may lead to sore throat, gastric pain, nausea, and vomiting.[3]
- Inhalation: May cause respiratory irritation, sore throat, and coughing.[3][4]
- Skin Contact: Causes skin irritation, which may manifest as redness, itching, scaling, or blistering.[3][4]
- Eye Contact: Causes serious eye damage or irritation, characterized by redness, pain, and watering.[3][4]

Section 3: Toxicological Profile

While comprehensive toxicological data for **2-(Benzoyloxy)-2-methylpropanoic acid** is not extensively published, the hazard classifications suggest a profile of moderate acute toxicity and significant irritant properties.

- Acute Toxicity: Classified as Category 4 for acute oral toxicity.[3]
- Skin Corrosion/Irritation: Classified as Category 2, indicating it is a skin irritant.[3]

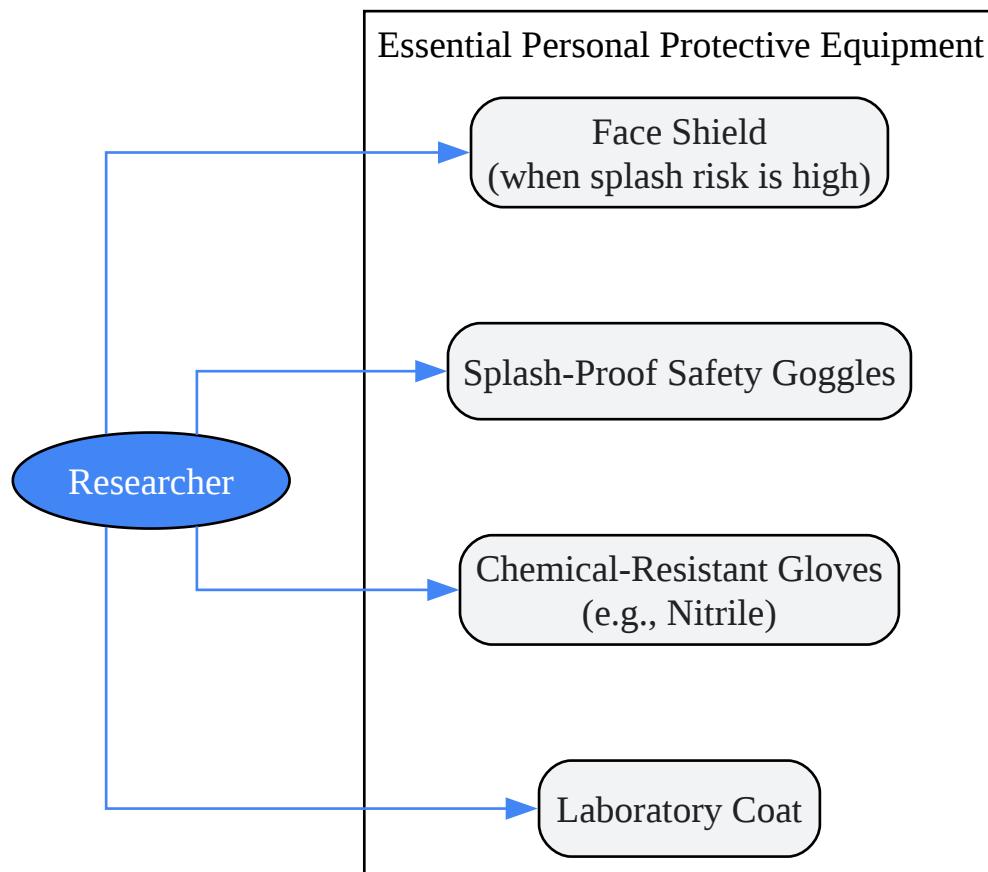
- Serious Eye Damage/Eye Irritation: Classified as Category 1 or 2, indicating a risk of serious eye damage or irritation.[3][5]
- Carcinogenicity, Mutagenicity, and Reproductive Toxicity: There is no data available to classify this compound for these long-term effects.[3]

Section 4: Safe Handling and Storage Protocols

Adherence to strict safety protocols is paramount when working with **2-(Benzoyloxy)-2-methylpropanoic acid**. The following procedures are designed to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential.



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Caption: Essential PPE for handling **2-(Benzoyloxy)-2-methylpropanoic acid**.

Engineering Controls

- Ventilation: Always handle this compound in a well-ventilated area. Use of a chemical fume hood is strongly recommended to minimize inhalation exposure.[2][6]
- Eyewash Stations and Safety Showers: Ensure that emergency eyewash stations and safety showers are readily accessible and in good working order.

Handling Procedures

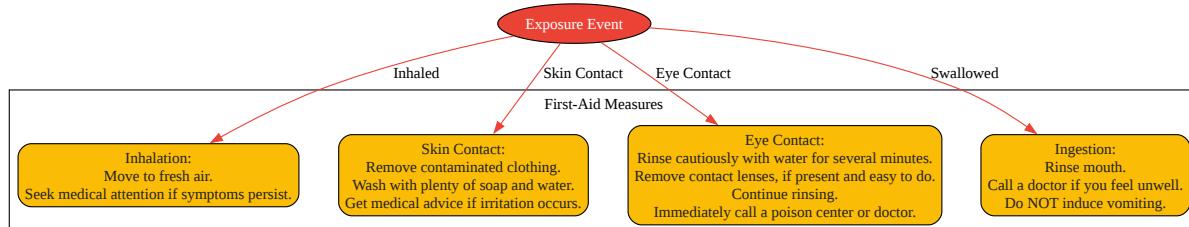
- Avoid Dust Formation: Handle the solid material carefully to avoid generating dust.[6]
- Prevent Contact: Avoid all direct contact with the skin, eyes, and clothing.[2]
- Hygiene Practices: Wash hands thoroughly with soap and water after handling. Do not eat, drink, or smoke in areas where the chemical is used.[2][3]

Storage Requirements

- Container: Keep the container tightly closed and store in a dry, cool, and well-ventilated place.[6]
- Incompatibilities: Store away from strong oxidizing agents.[4]

Section 5: Emergency and First-Aid Procedures

Rapid and appropriate response to an exposure is critical. The following workflow outlines the necessary steps.



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Caption: First-aid workflow for exposure to **2-(Benzoyloxy)-2-methylpropanoic acid**.

Specific First-Aid Instructions:

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[6]
- Skin Contact: In case of skin contact, immediately wash off with soap and plenty of water. Remove contaminated clothing. If skin irritation persists, consult a physician.[3]
- Eye Contact: In case of eye contact, rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[6]
- Ingestion: If swallowed, rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[3][6]

Section 6: Spills and Disposal

Accidental Release Measures

- Evacuate: Evacuate personnel to a safe area.
- Ventilate: Ensure adequate ventilation.

- Containment: Use personal protective equipment. Avoid dust formation. Sweep up and shovel the material. Do not let the product enter drains.[6]
- Disposal: Place the spilled material in a suitable, closed container for disposal.

Waste Disposal

Dispose of this chemical and its container in accordance with local, regional, and national regulations. Do not dispose of it with household waste. Contact a licensed professional waste disposal service.

Section 7: Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6]
- Hazardous Combustion Products: In case of fire, carbon oxides may be liberated.[4]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective clothing.

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